

An In-depth Technical Guide to the Structure Elucidation of 7-Oxodocosanoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Oxodocosanoic acid

Cat. No.: B14347331

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the methodologies and data interpretation involved in the structure elucidation of **7-oxodocosanoic acid**. This document outlines the key experimental protocols and presents a summary of expected quantitative data derived from spectroscopic and spectrometric analyses.

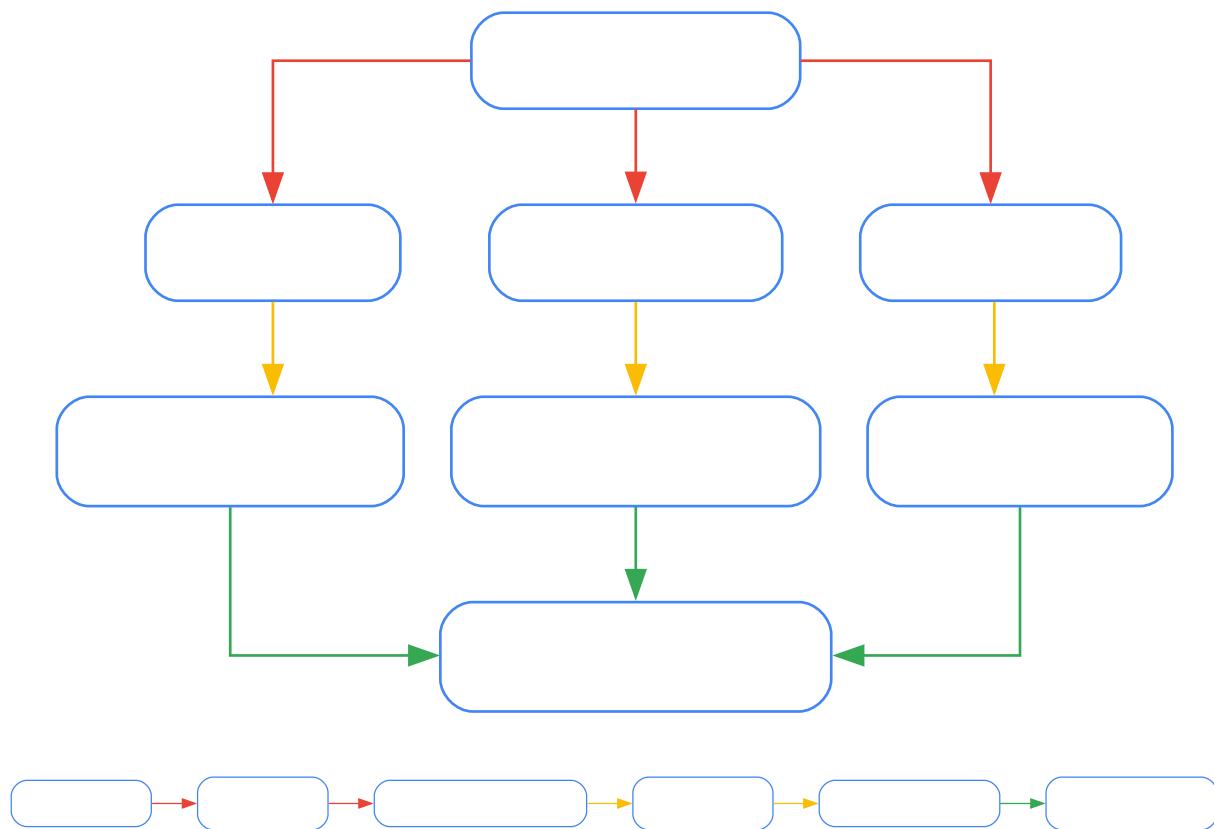
Introduction

7-Oxodocosanoic acid is a long-chain keto fatty acid with a 22-carbon backbone and a ketone group at the seventh carbon position. The precise determination of its molecular structure is crucial for understanding its biological activity, metabolic pathways, and potential applications in drug development. This guide details the analytical workflow for its structural confirmation, employing a combination of chromatographic and spectroscopic techniques.

Proposed Structure

The hypothesized structure of **7-oxodocosanoic acid** is presented below:

Chemical Formula: C₂₂H₄₂O₃ Molecular Weight: 354.57 g/mol IUPAC Name: **7-Oxodocosanoic acid**



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to the Structure Elucidation of 7-Oxodocosanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b14347331#7-oxodocosanoic-acid-structure-elucidation>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com